

# phase diagram of chromium-titanium binary alloy system

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Chromium;titanium

CAS No.: 116590-36-4

Cat. No.: B14299238

[Get Quote](#)

An In-depth Technical Guide to the Chromium-Titanium (Cr-Ti) Binary Alloy System

## Introduction

The Chromium-Titanium (Cr-Ti) binary alloy system is of significant metallurgical importance, forming the basis for various high-performance alloys used in aerospace and other structural applications. The addition of chromium to titanium can substantially improve properties such as strength and corrosion resistance. A thorough understanding of the phase equilibria, thermodynamic properties, and microstructural evolution in this system is crucial for the design and optimization of these advanced materials. This technical guide provides a comprehensive overview of the Cr-Ti phase diagram, including key quantitative data, crystallographic information, and the experimental protocols used for its determination.

## Phase Equilibria and Diagram Description

The Cr-Ti phase diagram is characterized by a complete series of solid solutions at high temperatures and the formation of an intermetallic compound at lower temperatures. The primary phases present in the system are:

- Liquid (L): The molten phase stable at high temperatures across all compositions.
- $\beta$ -(Ti,Cr) Phase: A body-centered cubic (BCC) solid solution where titanium and chromium are completely miscible. This phase field is stable at elevated temperatures.[1] The solidus and liquidus lines exhibit a minimum temperature at approximately 50 atomic % Cr and 1400°C.[1][2]
- $\alpha$ -Ti Phase: A hexagonal close-packed (HCP) solid solution with limited solubility of chromium in titanium. This is the stable phase for pure titanium at temperatures below 882°C.
- $\text{TiCr}_2$  (Laves Phase): An intermetallic compound that forms from the  $\beta$  solid solution.[1] This compound is a key feature of the system and exists in three polymorphic forms (Laves phases): C14 (hexagonal), C15 (cubic), and C36 (hexagonal).[3][4] The C15 structure is generally stable at lower temperatures, while the C14 and C36 phases appear at higher temperatures.[4]

The diagram features a eutectoid reaction on the titanium-rich side, where the  $\beta$  phase decomposes into the  $\alpha$ -Ti phase and the  $\text{TiCr}_2$  Laves phase upon cooling ( $\beta \rightarrow \alpha + \text{TiCr}_2$ ).[1][5] Additionally, complex invariant reactions involving the different polymorphs of the  $\text{TiCr}_2$  Laves phase and the  $\beta$  solid solution occur at specific temperatures and compositions.[3]

## Quantitative Data and Phase Properties

The key transformations and crystallographic details of the phases within the Cr-Ti system are summarized in the tables below.

### Table 1: Invariant Reactions in the Chromium-Titanium System

Reaction	Type	Temperature (°C)	Composition (at. % Cr)
$L \leftrightarrow \beta$	Solidus Minimum	~1400	~50
$\beta \leftrightarrow \alpha + \text{TiCr}_2$	Eutectoid	~667	~15
$\text{C14} \leftrightarrow \beta + \text{C36}$	Peritectoid	~1269	-
$\text{C14} + \beta \leftrightarrow \text{C36}$	Peritectoid	~1271	-

Data compiled from multiple sources.[2][3]

**Table 2: Crystallographic Data of Phases in the Chromium-Titanium System**

Phase	Pearson Symbol	Space Group	Crystal Structure	Lattice Parameters (Å)
$\alpha\text{-Ti}$	hP2	$P6_3/mmc$	Hexagonal Close-Packed (HCP)	a=2.951, c=4.684
$\beta\text{-(Ti,Cr)}$	cI2	$Im\text{-}3m$	Body-Centered Cubic (BCC)	Varies with composition
$\text{TiCr}_2$ (C15)	cF24	$Fd\text{-}3m$	Face-Centered Cubic	a=6.930
$\text{TiCr}_2$ (C14)	hP12	$P6_3/mmc$	Hexagonal	a=4.930, c=8.070
$\text{TiCr}_2$ (C36)	hP24	$P6_3/mmc$	Hexagonal	a=4.920, c=16.10

Lattice parameters are approximate values.[2][4]

## Experimental Protocols for Phase Diagram Determination

The determination of the Cr-Ti phase diagram relies on a combination of meticulous experimental techniques to synthesize alloys and characterize their phase constitution and transformations at thermal equilibrium.

## Alloy Preparation and Heat Treatment

- **Synthesis:** Alloys are typically prepared by arc-melting high-purity iodide titanium ( $\geq 99.9\%$ ) and electrolytic chromium ( $\geq 99.9\%$ ) in a water-cooled copper crucible.[1][2] To ensure chemical homogeneity, the process is conducted under a purified inert atmosphere (e.g., helium or argon), and each alloy ingot is typically inverted and re-melted several times.[2]
- **Homogenization:** The as-cast alloys are sealed in quartz ampoules under vacuum or inert gas and subjected to a high-temperature homogenization treatment (e.g., 4 to 6 hours at  $1350^{\circ}\text{C}$ ) to eliminate solidification-induced segregation.[2] This is followed by rapid water quenching to retain the high-temperature phase structure.
- **Equilibrium Annealing:** To establish phase equilibria at various temperatures, homogenized samples are annealed for extended periods. The duration is critical, especially for low-temperature phases, and can range from hours at high temperatures to weeks at lower temperatures (e.g., two weeks slightly below the eutectoid temperature) to ensure equilibrium is reached.[2] Following annealing, samples are quenched to preserve the equilibrium microstructure for analysis.

## Analytical Techniques

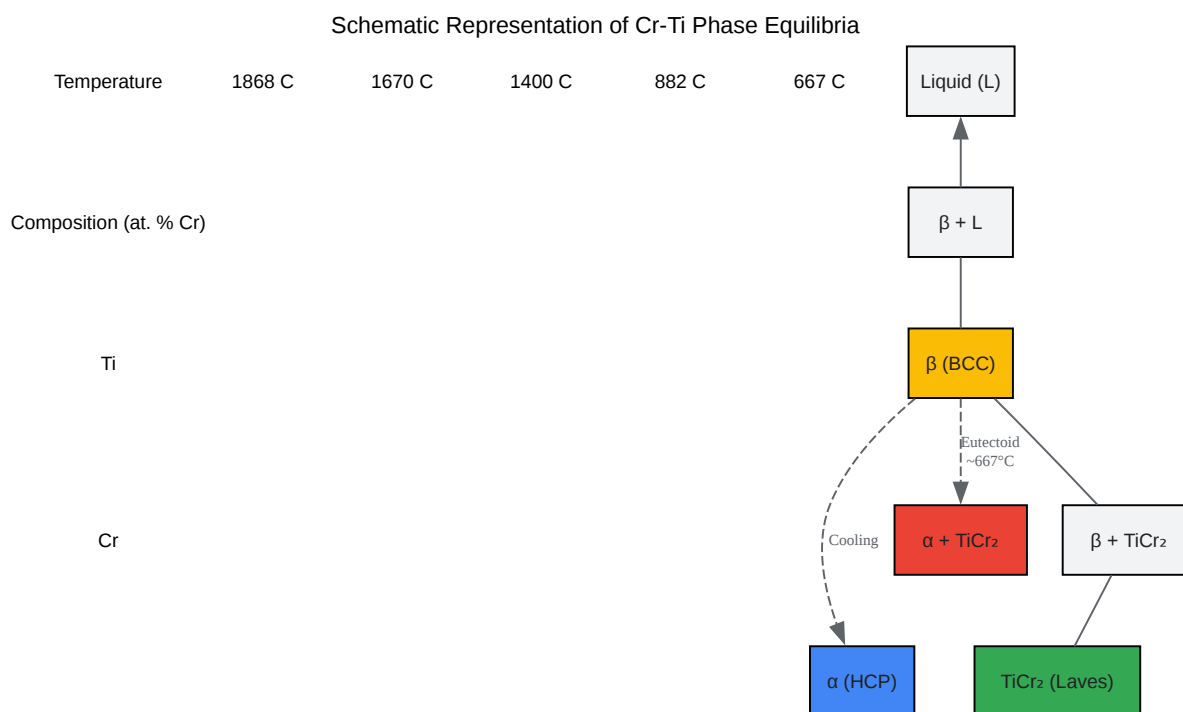
- **Differential Thermal Analysis (DTA):** DTA is employed to precisely determine the temperatures of phase transformations, such as solidus, liquidus, eutectoid, and peritectoid reactions, by detecting the thermal events (endothermic or exothermic peaks) associated with these transitions during heating and cooling cycles.[3]
- **X-Ray Diffraction (XRD):** XRD is the primary tool for phase identification and the determination of crystal structures. By analyzing the diffraction patterns of equilibrated samples, the phases present at a given temperature and composition can be identified, and their lattice parameters can be calculated.[4]
- **Scanning Electron Microscopy (SEM) and Energy-Dispersive X-ray Spectroscopy (EDS):** SEM is used to observe the microstructure of the alloys, revealing the morphology, size, and

distribution of different phases.[4] Coupled with EDS, SEM allows for the quantitative chemical analysis of individual phases, which is essential for determining the boundaries of phase fields and the compositions involved in invariant reactions.[4]

- Diffusion Couples: This technique involves bonding two materials of different compositions (e.g., pure Cr and pure Ti) and annealing them at a high temperature. After annealing, the composition profile across the interface is analyzed to obtain information on phase equilibria and diffusion kinetics.[3]

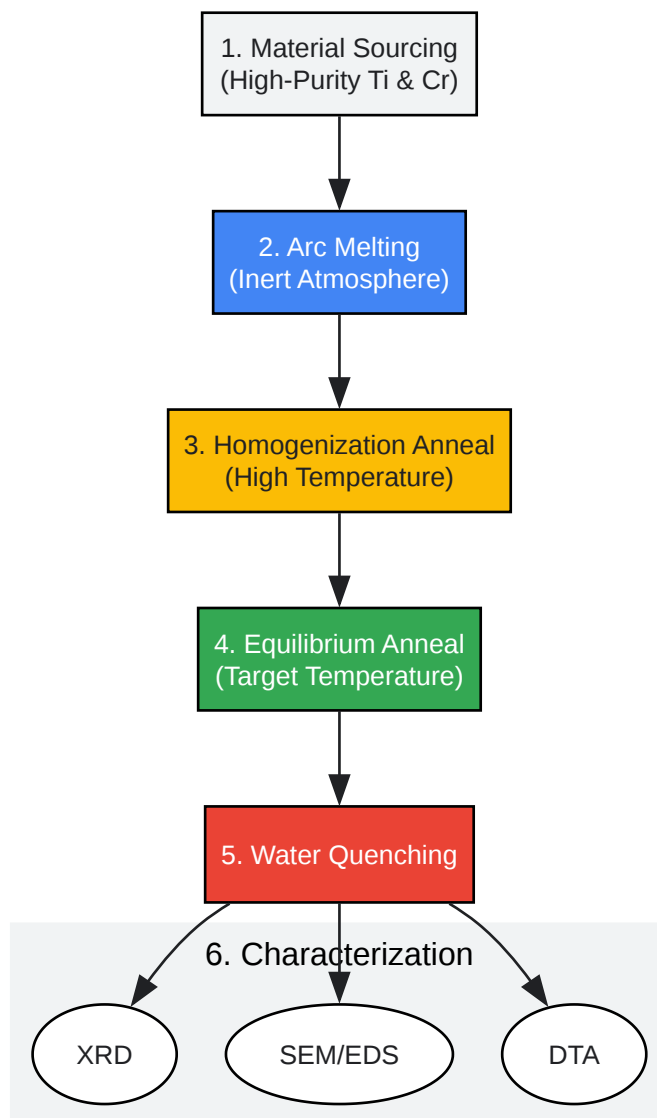
## Visualizations

The following diagrams illustrate the logical relationships in the Cr-Ti system and the standard workflow for its experimental determination.



[Click to download full resolution via product page](#)

Caption: Schematic of the Cr-Ti phase diagram showing key phase regions.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining phase equilibria.

### ***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. OneMine | Institute of Metals Division - Titanium-Chromium Phase Diagram \[onemine.org\]](#)
- [2. Titanium-Chromium Phase Diagram - 911Metallurgist \[911metallurgist.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. apps.dtic.mil \[apps.dtic.mil\]](#)
- To cite this document: BenchChem. [phase diagram of chromium-titanium binary alloy system]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14299238/docs#phase-diagram-of-chromium-titanium-binary-alloy-system\]](https://www.benchchem.com/product/b14299238/docs#phase-diagram-of-chromium-titanium-binary-alloy-system)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check